

Technical Support Center: N-undecanoyl-L-Homoserine Lactone (C11-HSL) Solubility

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Compound of Interest

Compound Name: *N-undecanoyl-L-Homoserine lactone*

Cat. No.: B160420

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Welcome to the technical support center for **N-undecanoyl-L-Homoserine lactone** (C11-HSL). This resource is designed for researchers, scientists, and drug development professionals to provide troubleshooting guidance and frequently asked questions (FAQs) regarding the solubility of C11-HSL in aqueous solutions for experimental use.

Frequently Asked Questions (FAQs)

Q1: What is **N-undecanoyl-L-Homoserine lactone** (C11-HSL) and why is its solubility in aqueous solutions a concern?

A1: **N-undecanoyl-L-Homoserine lactone** (C11-HSL) is a bacterial quorum-sensing signaling molecule involved in regulating gene expression in response to cell population density.^[1] Like other long-chain N-acyl homoserine lactones (AHLs), C11-HSL is poorly soluble in aqueous solutions due to its long, hydrophobic acyl chain. This low solubility can present challenges in preparing experimental solutions with accurate and consistent concentrations for biological assays.

Q2: What are the recommended organic solvents for preparing a stock solution of C11-HSL?

A2: C11-HSL is soluble in several organic solvents. For preparing a concentrated stock solution, Dimethyl sulfoxide (DMSO) and Dimethylformamide (DMF) are recommended.^[2] It is crucial to use anhydrous solvents, as the presence of water can affect the stability of the compound.

Q3: How can I prepare a working solution of C11-HSL in an aqueous buffer for my experiments?

A3: To prepare an aqueous working solution from an organic stock, a serial dilution method is recommended. First, prepare a high-concentration stock solution in an appropriate organic solvent like DMSO. Then, dilute this stock solution into your desired aqueous buffer or culture medium. It is critical to ensure that the final concentration of the organic solvent is low enough to not affect your biological system. For many cell-based assays, the final DMSO concentration should be kept below 0.5%. Vigorous vortexing or sonication may be required to ensure complete dissolution.

Q4: I am still observing precipitation when I dilute my C11-HSL stock solution into my aqueous buffer. What can I do?

A4: Precipitation upon dilution into an aqueous buffer is a common issue with long-chain AHLs. Here are a few troubleshooting steps:

- Decrease the final concentration: The desired concentration of C11-HSL in your aqueous solution may be above its solubility limit. Try working with a lower final concentration if your experimental design allows.
- Use a co-solvent system: For challenging applications, a co-solvent system can be employed. A common formulation involves a combination of DMSO, PEG300, and a surfactant like Tween-80.[\[3\]](#)[\[4\]](#)
- Utilize cyclodextrins: Sulfobetadex (SBE- β -CD) can be used to encapsulate the hydrophobic acyl chain of the AHL, thereby increasing its aqueous solubility.[\[3\]](#)
- Gentle heating and sonication: Applying gentle heat (e.g., 37°C) and/or sonicating the solution can aid in dissolving the compound. However, be mindful of the potential for degradation with excessive heat.

Q5: How stable is C11-HSL in aqueous solutions?

A5: The stability of AHLs, including C11-HSL, in aqueous solutions is dependent on pH and temperature. The lactone ring of the homoserine lactone moiety is susceptible to pH-dependent hydrolysis (lactonolysis), particularly under alkaline conditions (pH > 7).[\[5\]](#) This hydrolysis

opens the ring and inactivates the signaling molecule. At acidic pH, the ring can re-close, but this process may not be fully reversible. It is recommended to prepare fresh aqueous solutions of C11-HSL for each experiment and to use them promptly. If storage is necessary, it should be at 4°C for no longer than 24 hours. For long-term storage, C11-HSL should be kept as a solid at -20°C or as a stock solution in an anhydrous organic solvent at -20°C or -80°C.[3][4]

Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
White precipitate forms after diluting the stock solution into an aqueous buffer.	The concentration of C11-HSL exceeds its solubility limit in the aqueous medium.	- Decrease the final concentration of C11-HSL.- Increase the percentage of the organic co-solvent (e.g., DMSO) if permissible for your experiment.- Utilize a solubilizing agent such as PEG300, Tween-80, or SBE- β -CD in your aqueous medium.
Inconsistent experimental results between batches of C11-HSL solutions.	- Incomplete dissolution of C11-HSL.- Degradation of C11-HSL in the aqueous solution due to pH or temperature.	- Ensure complete dissolution by vortexing or gentle sonication.- Prepare fresh aqueous solutions for each experiment.- Buffer your aqueous solution to a neutral or slightly acidic pH.- Avoid prolonged exposure to high temperatures.
Difficulty dissolving the solid C11-HSL to make a stock solution.	The incorrect solvent is being used.	Use anhydrous DMSO or DMF to prepare the initial concentrated stock solution.[2]

Quantitative Data

Table 1: Solubility of **N-undecanoyl-L-Homoserine Lactone** (C11-HSL) in Organic Solvents

Solvent	Solubility	Reference
Dimethyl sulfoxide (DMSO)	25 mg/mL	[2]
Dimethylformamide (DMF)	20 mg/mL	[2]

Note: The solubility of C11-HSL in purely aqueous solutions is very low and not well-documented. It is generally considered to be poorly soluble in water.

Experimental Protocols

Protocol 1: Preparation of a C11-HSL Stock Solution

- Weigh the desired amount of solid C11-HSL in a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to achieve a stock concentration of 25 mg/mL.
- Vortex the solution until the solid is completely dissolved.
- Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.

Protocol 2: Preparation of an Aqueous Working Solution of C11-HSL

- Thaw an aliquot of the C11-HSL stock solution (from Protocol 1).
- Determine the final concentration of C11-HSL needed for your experiment and the maximum allowable concentration of DMSO.
- Perform a serial dilution of the stock solution into your desired sterile aqueous buffer (e.g., PBS, cell culture medium).
- For each dilution step, vortex the solution thoroughly to ensure complete mixing and dissolution.
- If precipitation occurs, refer to the Troubleshooting Guide. Consider preparing the working solution with a co-solvent system as described in Protocol 3.

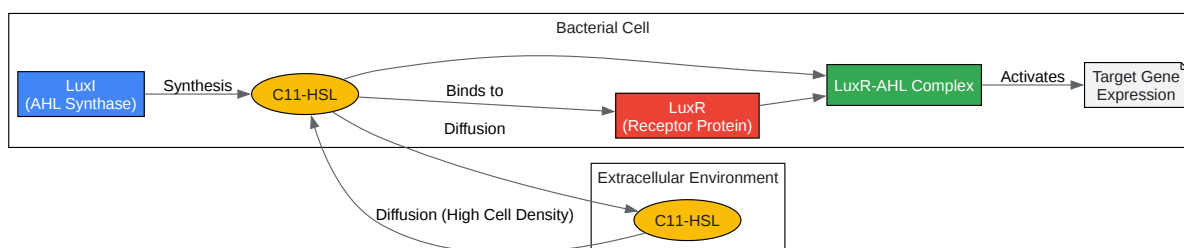
- Use the freshly prepared aqueous working solution immediately for your experiments.

Protocol 3: Preparation of an Aqueous Working Solution with a Co-Solvent System

This protocol is adapted from methods used for other long-chain AHLs and can be optimized for your specific application.

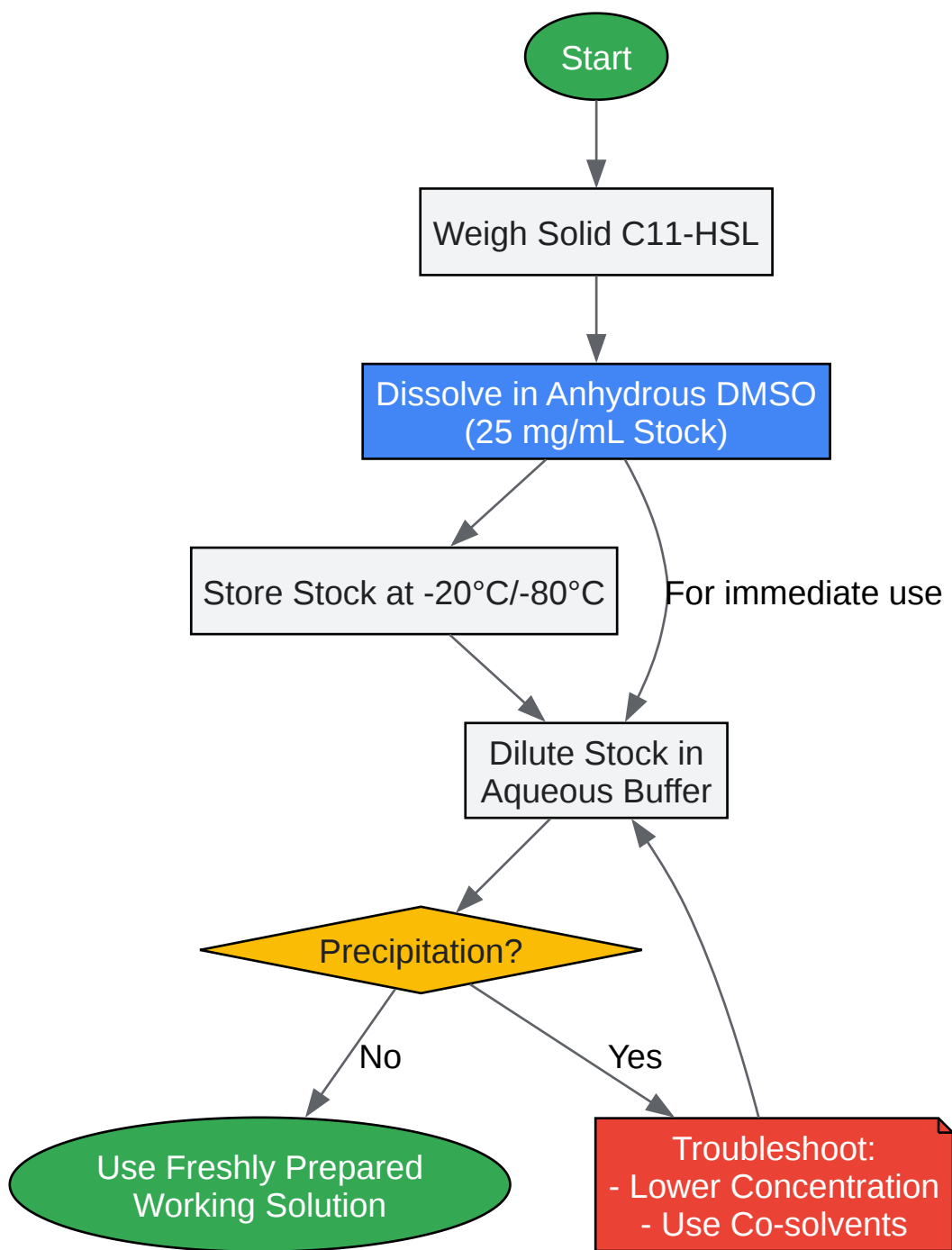
- Prepare a 25 mg/mL stock solution of C11-HSL in DMSO as described in Protocol 1.
- To prepare a 1 mL working solution, add 100 μ L of the DMSO stock solution to 400 μ L of PEG300 and mix thoroughly.
- Add 50 μ L of Tween-80 to the mixture and mix again.
- Add 450 μ L of saline or your desired aqueous buffer to reach a final volume of 1 mL.
- This will result in a solution containing 10% DMSO, 40% PEG300, and 5% Tween-80, with a C11-HSL concentration of 2.5 mg/mL. This can be further diluted in your experimental medium.

Visualizations



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Caption: A diagram of a typical AHL-mediated quorum sensing pathway.



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Caption: An experimental workflow for preparing C11-HSL solutions.

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References

- 1. N-Undecanoyl-L-homoserine lactone - CAS-Number 216596-71-3 - Order from Chemodex [chemodex.com]
- 2. caymanchem.com [caymanchem.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. N-Acylhomoserine Lactones Undergo Lactonolysis in a pH-, Temperature-, and Acyl Chain Length-Dependent Manner during Growth of Yersinia pseudotuberculosis and Pseudomonas aeruginosa - PMC [pmc.ncbi.nlm.nih.gov]
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